

Adjusting the sensory profile of formulations containing Isostearyl Isostearate

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Compound of Interest

Compound Name: *Isostearyl Isostearate*

Cat. No.: B1583123

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Technical Support Center: Optimizing Formulations with Isostearyl Isostearate

Welcome to the Technical Support Center for **Isostearyl Isostearate** (ISIS). This resource is designed for researchers, scientists, and drug development professionals to provide expert guidance on adjusting the sensory profile of your formulations. Here you will find in-depth troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to assist you in your laboratory work.

Troubleshooting Guide & FAQs

This section addresses common challenges encountered when formulating with **Isostearyl Isostearate**, offering solutions and explanations to refine the sensory characteristics of your product.

Q1: My formulation containing **Isostearyl Isostearate** feels too greasy. How can I reduce this perception?

A1: While **Isostearyl Isostearate** is known for its non-greasy feel, the overall formulation composition can contribute to a greasy perception.[\[1\]](#)[\[2\]](#) Here are several strategies to mitigate greasiness:

- Incorporate Light-Feeling Emollients: Blend ISIS with lighter, faster-spreading emollients. Low molecular weight esters or light silicones can create a "sensory cascade," where the initial light feel is followed by the richer cushion of ISIS, resulting in a more elegant final perception.[2]
- Add Oil-Absorbing Powders: Ingredients like Aluminum Starch Octenylsuccinate, silica, or polymethylsilsesquioxane can be incorporated into the oil phase to absorb excess oiliness and leave a soft, dry finish on the skin.[2][3] Typical use levels for these powders are between 1-2%. [2]
- Optimize the Emollient Phase Concentration: For oil-in-water emulsions, keeping the total emollient phase under 10% is a good starting point to avoid an overly greasy feel.[2]
- Adjust the Thickener System: The type and concentration of thickeners can influence the perception of greasiness. Some polymers can contribute to a heavy or greasy feel. Experiment with different types of thickeners, such as natural gums or synthetic polymers, to find one that provides the desired viscosity without adding to the greasy sensation.[4]

Q2: How can I minimize the tackiness or stickiness of my formulation with **Isostearyl Isostearate**?

A2: Tackiness in a formulation is often a complex sensory attribute influenced by multiple ingredients. To reduce stickiness in a formulation containing ISIS, consider the following approaches:

- Incorporate Silicones: The addition of dimethicone or cyclomethicone (typically 2-3%) is a well-established method for reducing tackiness in formulations.[5][6] PEG-8 dimethicone can be a suitable option for hydrous formulations.[5][6]
- Reduce the Concentration of Tacky Ingredients: High concentrations of certain humectants like glycerin, or some natural gums used as thickeners, can contribute to a sticky after-feel. [4][5][6] Reducing the concentration of these ingredients can help.
- Utilize Sensory-Modifying Powders: Silicone resins such as polymethylsilsesquioxane can effectively reduce the tacky feel of a formulation.[3]

- Select Appropriate Co-emollients: The choice of other emollients in the formulation can impact the overall tackiness. Experiment with different esters and oils to find a combination that provides the desired slip and reduces any sticky sensation.

Q3: The spreadability of my cream with **Isostearyl Isostearate** is not ideal. What adjustments can I make?

A3: **Isostearyl Isostearate** generally improves the spreadability of formulations.[\[1\]](#) However, if you are experiencing issues, the following factors should be considered:

- Optimize Viscosity: The viscosity of your formulation is a key driver of spreadability. You can adjust the concentration or type of your thickening agents to achieve the desired flow properties.[\[7\]](#) Rheological analysis can be a valuable tool to quantify and optimize viscosity.[\[7\]](#)
- Evaluate the Emulsifier System: The choice of emulsifier can impact the droplet size and overall structure of an emulsion, which in turn affects how it spreads on the skin.[\[8\]](#)
- Incorporate Spreading Enhancers: The addition of other emollients with high spreading values, such as certain light esters or silicones, can improve the initial spread of the formulation.

Data Presentation: Comparative Sensory Profile of Emollients

While sensory perception is subjective, the following table provides a qualitative comparison of the typical sensory attributes of **Isostearyl Isostearate** against other commonly used emollients. This data is synthesized from various industry sources and scientific publications and should be used as a general guide. For precise characterization, it is recommended to conduct sensory panel testing specific to your formulation base.

Emollient	Spreadability	Absorption	Greasiness	Tackiness	After-feel
Isostearyl Isostearate	Good to Excellent	Moderate	Low	Low	Soft, Velvety, Cushion
Caprylic/Capric Triglyceride	Excellent	Fast	Low	Low	Light, Non-greasy
Dimethicone (5 cSt)	Excellent	Fast	Very Low	Very Low	Powdery, Silky
Shea Butter	Moderate	Slow	High	Low to Moderate	Rich, Occlusive
Mineral Oil	Good	Slow	Moderate to High	Low	Occlusive, Greasy
Isopropyl Myristate	Excellent	Fast	Moderate	Low	Dry, Powdery
Octyldodecanol	Good	Moderate	Moderate	Low	Rich, Substantive

Experimental Protocols

Detailed Methodology for Quantitative Descriptive Analysis (QDA) of a Skin Cream

This protocol outlines a detailed procedure for conducting a Quantitative Descriptive Analysis to evaluate the sensory profile of a skin cream formulation containing **Isostearyl Isostearate**. This method uses a trained sensory panel to provide objective, quantitative data on various sensory attributes.[8][9][10]

1. Objective: To quantitatively characterize the sensory attributes of a skin cream during and after application.
2. Panelist Selection and Training:
 - Selection: Recruit 10-12 panelists who are regular users of skin cream products.[11] Screen candidates for their ability to discriminate between different textures and articulate their

perceptions.

- Training: Conduct several training sessions to familiarize panelists with the sensory attributes to be evaluated.[12][13] Provide reference standards for each attribute to calibrate the panelists and ensure consistent scoring.

3. Materials and Equipment:

- Test and control cream formulations.
- Standardized application tools (e.g., spatulas).
- Controlled environment sensory booths with consistent lighting and temperature ($72\pm3^{\circ}\text{F}$) and humidity (within a 20% range).[14]
- Evaluation forms or software with a 15-cm unstructured line scale for each attribute.
- Cleansers and towels for panelists to clean their hands and forearms between samples.

4. Sensory Attributes (Lexicon):

A comprehensive lexicon of terms should be developed with the sensory panel. Examples of relevant attributes for a skin cream include:

- Appearance: Gloss, Integrity of Shape.
- Pick-up: Firmness, Stickiness (finger-to-finger).
- Rub-out: Spreadability, Absorbency, Thickness.
- After-feel (1 minute and 5 minutes post-application): Greasiness, Tackiness, Slipperiness, Residue (oily, waxy, powdery), Softness.[9][15]

5. Evaluation Procedure:

- Panelists should wash and dry their hands and forearms before the evaluation.
- A standardized amount of the cream (e.g., 0.5 mL) is dispensed onto the back of the hand or forearm.
- Panelists evaluate the "Appearance" and "Pick-up" attributes.

- The cream is then spread over a designated area of the skin using a standardized number of strokes.
- Panelists evaluate the "Rub-out" attributes during application.
- At 1 minute and 5 minutes after application, panelists evaluate the "After-feel" attributes.
- Panelists cleanse their skin between each sample evaluation and take a short break to prevent sensory fatigue.

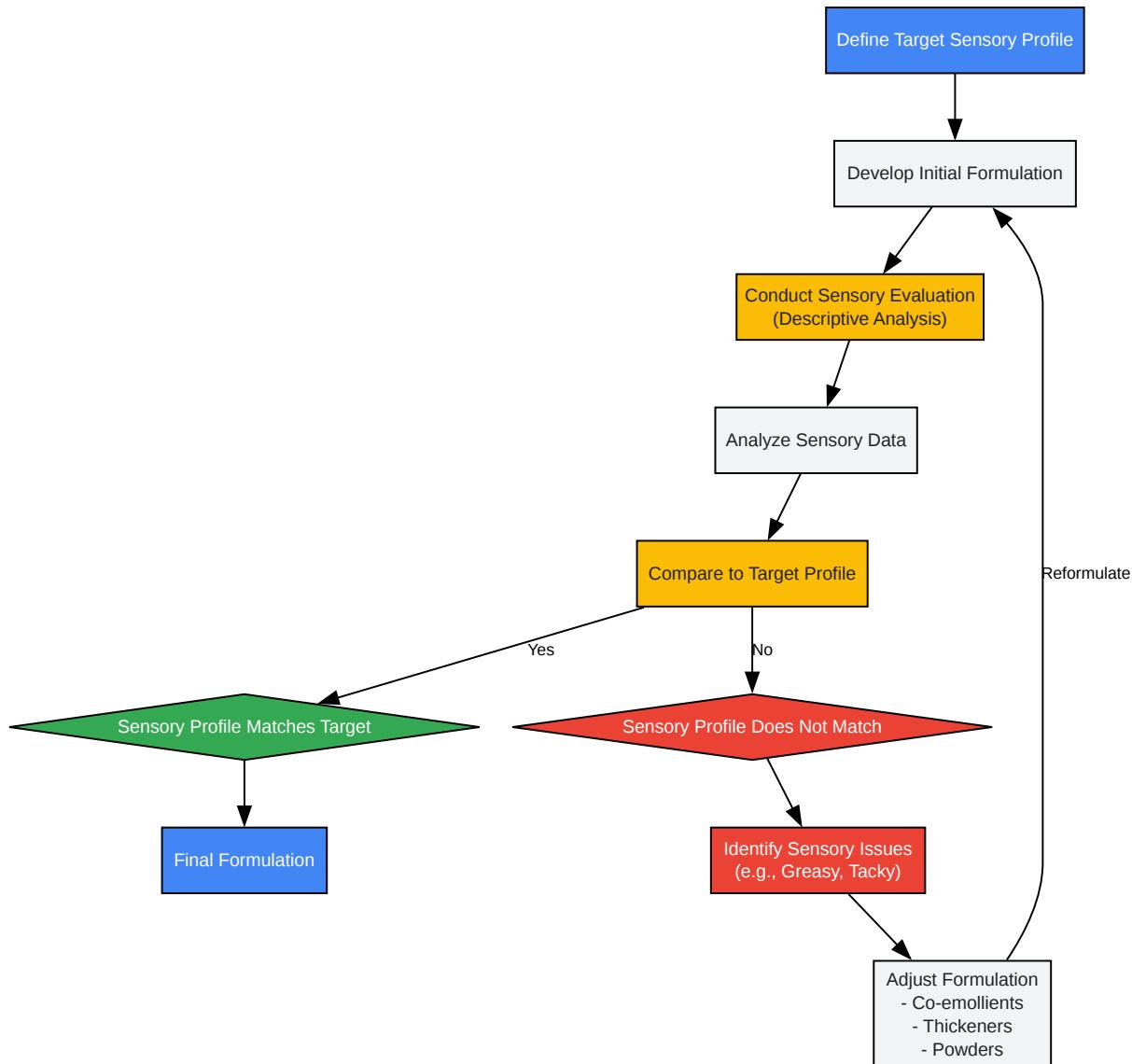
6. Data Analysis:

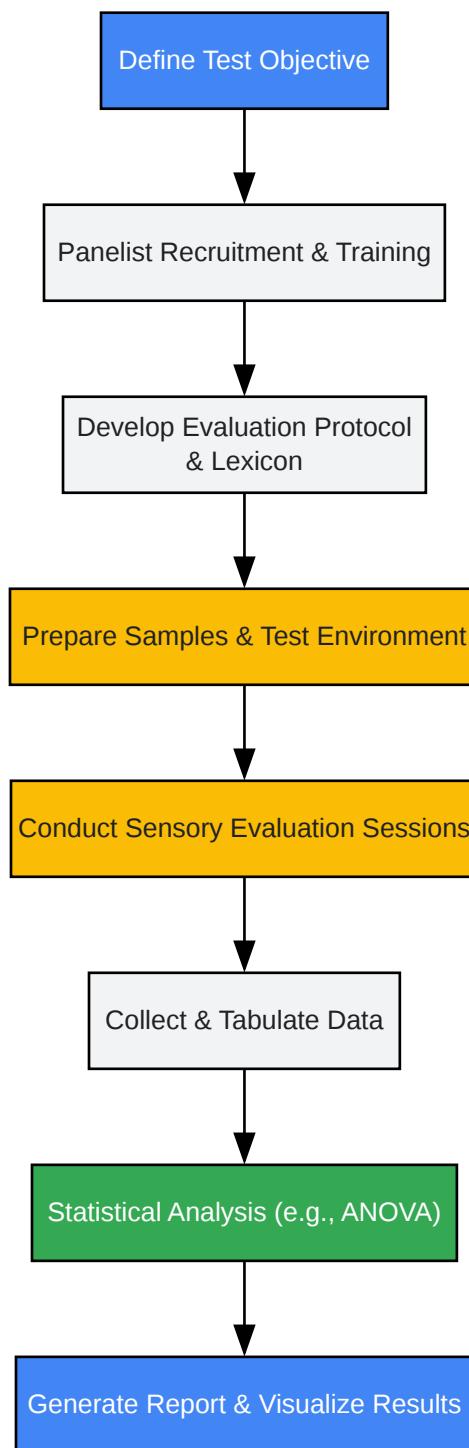
- The ratings from the line scales are converted to numerical data (e.g., 0-100).
- Statistical analysis, such as Analysis of Variance (ANOVA), is performed to determine if there are significant differences between the samples for each attribute.[\[16\]](#)
- The results can be visualized using spider web plots or bar charts to compare the sensory profiles of different formulations.

Mandatory Visualizations

Logical Workflow for Troubleshooting Sensory Profile

The following diagram illustrates a logical workflow for troubleshooting and adjusting the sensory profile of a cosmetic formulation.





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